

# Preparing High-Concentration Stock Solutions of PF-8380 Hydrochloride in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PF-8380 hydrochloride

Cat. No.: B15575814

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## Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

## Introduction

PF-8380 is a potent and specific inhibitor of autotaxin (ATX), with an IC<sub>50</sub> of 2.8 nM in isolated enzyme assays and 101 nM in human whole blood.[1][2][3] By inhibiting ATX, PF-8380 modulates the levels of lysophosphatidic acid (LPA), a bioactive lipid involved in various physiological and pathological processes, including inflammation and cancer.[4] Accurate and consistent preparation of **PF-8380 hydrochloride** stock solutions is crucial for reliable experimental outcomes in in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **PF-8380 hydrochloride** stock solutions in dimethyl sulfoxide (DMSO).

## Physicochemical Properties and Solubility

Proper stock solution preparation begins with an understanding of the compound's physicochemical properties. There are slight variations in the reported molecular weight and solubility of **PF-8380 hydrochloride** across different suppliers. It is essential to consult the certificate of analysis (CoA) provided with your specific batch of the compound.

Table 1: Physicochemical Data for **PF-8380 Hydrochloride**

Property	Value
Molecular Weight	478.33 g/mol (free base)[3][4]; 514.79 g/mol (hydrochloride)[5]
Solubility in DMSO	Reported values vary: <1 mg/mL[4], ≥20.9 mg/mL[6], 96 mg/mL (200.69 mM)[7], 100 mg/mL (with ultrasonication)[3]. Use fresh, anhydrous DMSO for best results.[7]
Appearance	Solid powder.
Storage (Powder)	-20°C for up to 3 years.[4]
Storage (DMSO Stock)	-20°C for up to 1 year[1]; -80°C for up to 2 years[1]. Aliquoting is recommended to avoid repeated freeze-thaw cycles.

## Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the preparation of a 10 mM stock solution of **PF-8380 hydrochloride** in DMSO.

Materials:

- **PF-8380 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator or water bath at 37°C

## Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **PF-8380 hydrochloride** powder to room temperature to prevent condensation of moisture.
- **Weighing the Compound:** Accurately weigh the desired amount of **PF-8380 hydrochloride** powder in a sterile microcentrifuge tube. For smaller quantities (e.g., 1 mg, 5 mg), it may be preferable to dissolve the entire contents of the manufacturer's vial to avoid inaccuracies from weighing small amounts.<sup>[5]</sup>
- **Calculating the Required Volume of DMSO:** Use the following formula to calculate the volume of DMSO needed to achieve a 10 mM stock solution:

$$\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$$

Example Calculation for 1 mg of **PF-8380 Hydrochloride** (MW: 514.79 g/mol):

- Mass = 0.001 g
- Molecular Weight = 514.79 g/mol
- Concentration = 0.010 mol/L
- Volume (L) = (0.001 g / 514.79 g/mol) / 0.010 mol/L = 0.000194 L
- Volume (μL) = 194 μL

Table 2: DMSO Volumes for 10 mM **PF-8380 Hydrochloride** Stock Solution

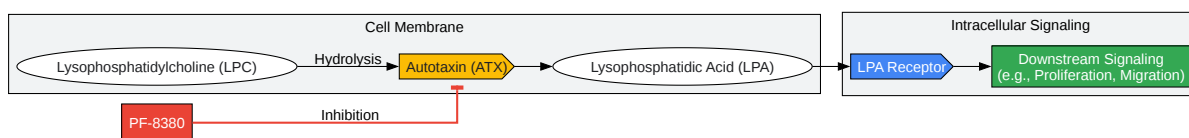
Mass of PF-8380 HCl	Volume of DMSO for 10 mM Stock
1 mg	194 μL
5 mg	971 μL
10 mg	1.94 mL

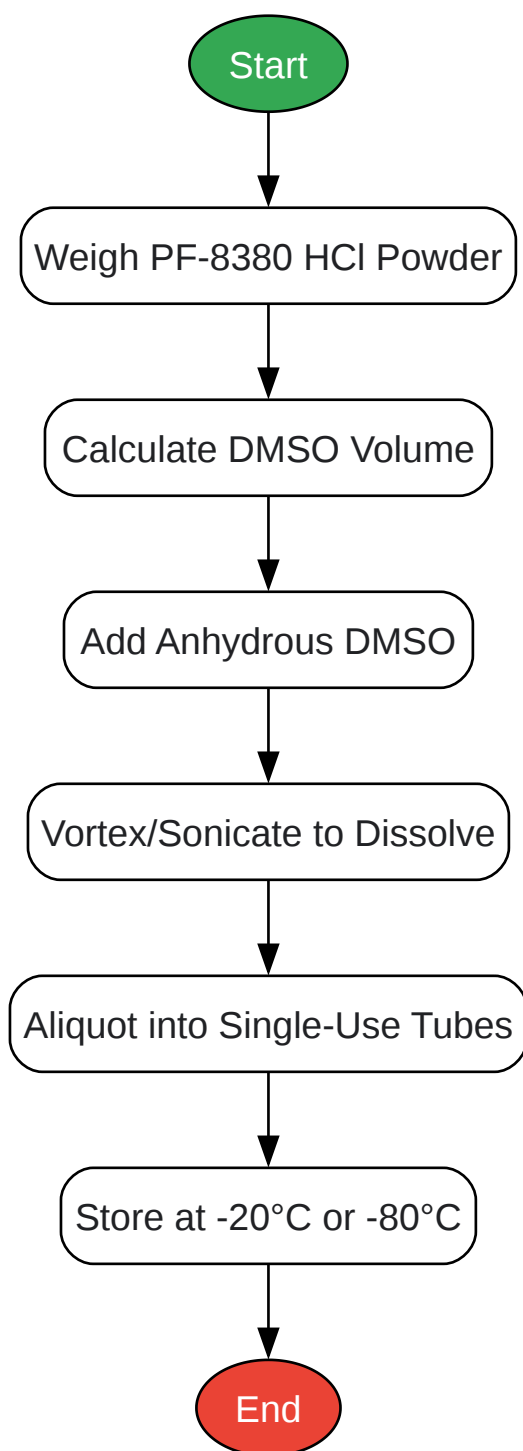
- **Dissolving the Compound:** Add the calculated volume of anhydrous DMSO to the tube containing the **PF-8380 hydrochloride** powder.

- **Mixing:** Close the tube tightly and vortex thoroughly until the powder is completely dissolved. If dissolution is slow, gentle warming in a 37°C water bath or brief sonication can be used to facilitate dissolution.<sup>[6]</sup> Visually inspect the solution to ensure there are no visible particles.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials. Store the aliquots at -20°C or -80°C. This practice minimizes the number of freeze-thaw cycles, which can degrade the compound.<sup>[1]</sup>

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of PF-8380 and the workflow for preparing the stock solution.





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